

# Proper Disposal of Homoeriodictyol: A Comprehensive Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *Homoeriodictyol*

Cat. No.: *B191827*

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For Researchers, Scientists, and Drug Development Professionals: Ensuring safety and compliance in the handling and disposal of **Homoeriodictyol** is paramount. This guide provides essential, step-by-step procedures for the safe management of **Homoeriodictyol** waste in a laboratory setting, reinforcing our commitment to safety and environmental responsibility beyond the product itself.

**Homoeriodictyol**, a naturally occurring flavanone, is not classified as a hazardous substance under GHS and Regulation (EC) No 1272/2008. However, due to its potential harm to the aquatic environment, proper disposal procedures are essential to minimize environmental impact and ensure a safe laboratory workplace. All waste materials contaminated with **Homoeriodictyol** should be treated as chemical hazardous waste.

## Immediate Safety and Handling

Before handling **Homoeriodictyol**, it is crucial to be familiar with its properties and the necessary safety precautions. Personal protective equipment (PPE) should be worn at all times.

Key Safety Information:

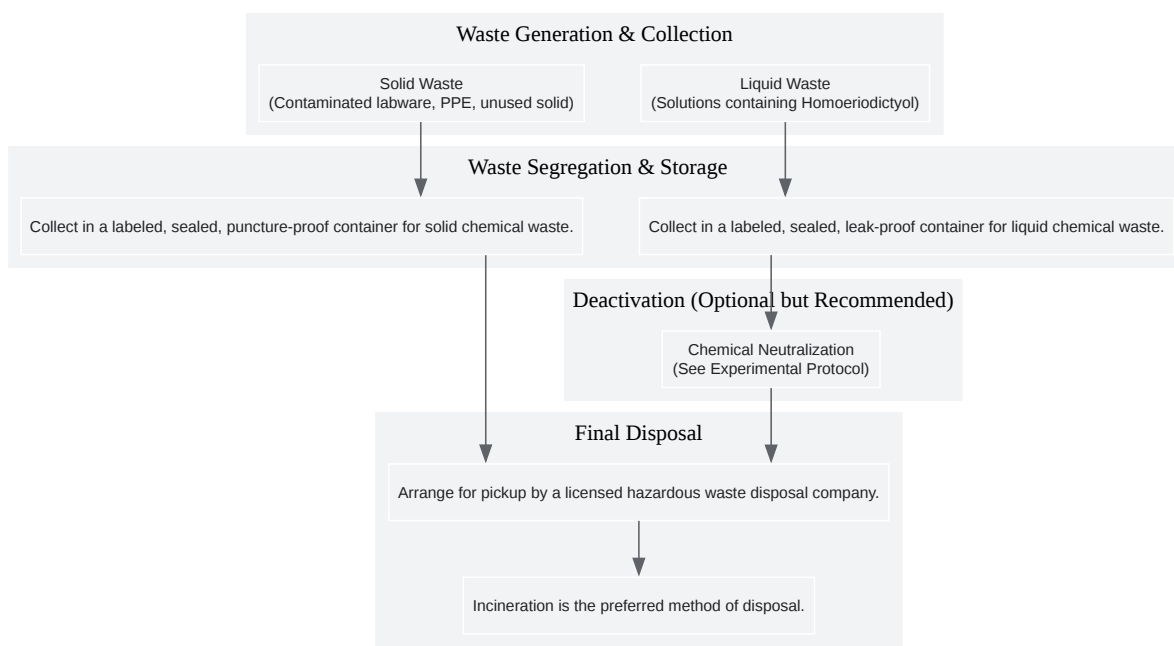
Property	Value	Reference
Appearance	Light yellow powder	[1]
Molecular Formula	C16H14O6	[1]
Molecular Weight	302.28 g/mol	[2]
Storage	Store at +4°C for the short term and -20°C for long-term storage. Keep in a dry, well-ventilated place away from sources of ignition.	[3]
Handling	Avoid contact with skin and eyes. Ensure adequate ventilation and prevent dust formation.	[4]

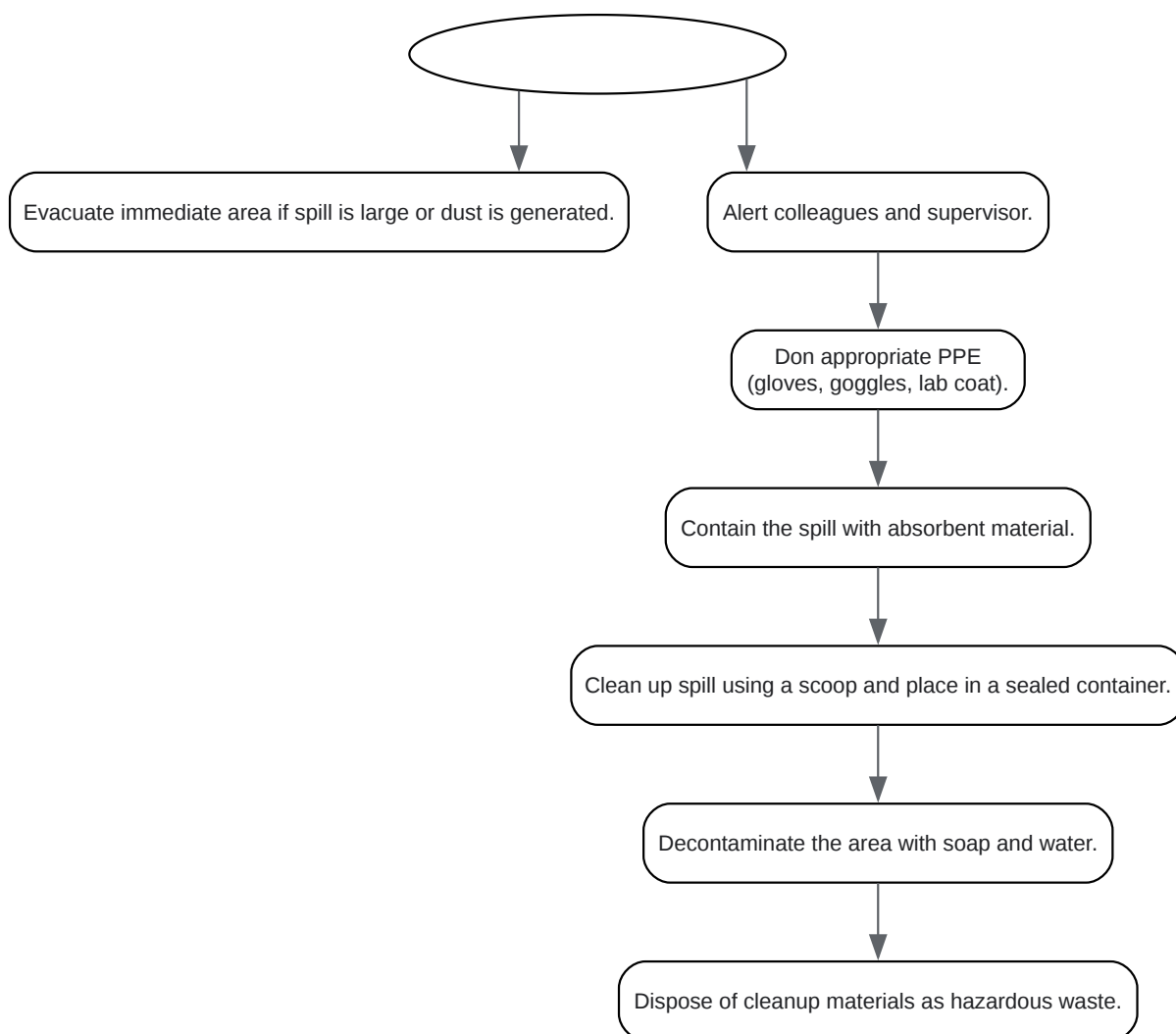
#### Personal Protective Equipment (PPE) Protocol:

PPE Item	Specification
Gloves	Chemical impermeable gloves.
Eye Protection	Safety glasses or goggles.
Lab Coat	Standard laboratory coat.
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a respirator may be necessary.

## Operational Disposal Plan

The disposal of **Homoeriodictyol** involves a multi-step process designed to ensure the safety of laboratory personnel and prevent environmental contamination. This workflow outlines the process from waste generation to final disposal.





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